

CAS number and IUPAC name for 5-(Pyrimidin-2-yl)nicotinic acid

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Compound of Interest

Compound Name: 5-(Pyrimidin-2-yl)nicotinic acid

Cat. No.: B578741

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An In-depth Technical Guide to Pyrimidinyl Nicotinic Acids

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of pyrimidinyl nicotinic acids, a class of heterocyclic compounds with significant potential in medicinal chemistry and drug development. Due to the limited availability of public data for **5-(Pyrimidin-2-yl)nicotinic acid**, this document will focus on its isomers, 2-(Pyrimidin-5-yl)nicotinic acid and 5-(Pyrimidin-5-yl)nicotinic acid, for which chemical identifiers and limited data have been reported. This guide will cover their chemical identity, and where available, touch upon synthetic approaches and biological relevance, providing a foundational resource for researchers in the field.

Chemical Identification and Properties

The precise identification of chemical compounds is critical for research and development. The CAS number and IUPAC name provide universally recognized identifiers. While a specific CAS number for **5-(Pyrimidin-2-yl)nicotinic acid** is not readily available in public databases, information for its isomers is documented.



Compound Name	CAS Number	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)
2-(Pyrimidin-5- yl)nicotinic acid	1824296-09-4[1]	2-(Pyrimidin-5- yl)pyridine-3- carboxylic acid[1]	C10H7N3O2	201.18[1]
5-(Pyrimidin-5- yl)nicotinic acid	893740-59-5	5-(Pyrimidin-5- yl)pyridine-3- carboxylic acid	C10H7N3O2	201.18

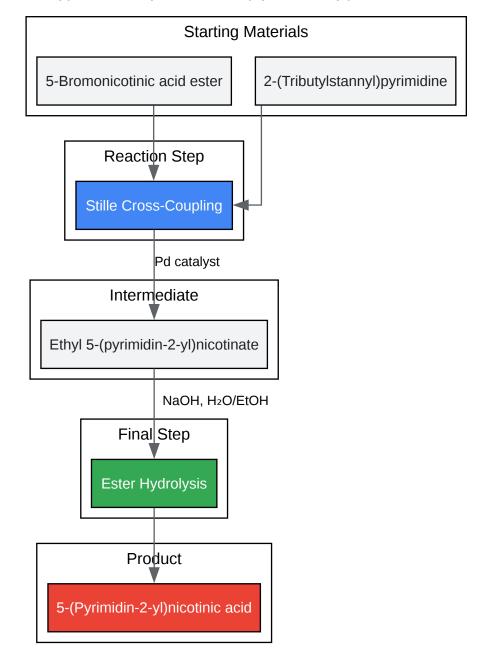
Synthesis and Methodologies

The synthesis of pyrimidinyl nicotinic acid derivatives often involves cross-coupling reactions to form the C-C bond between the pyridine and pyrimidine rings. A general synthetic strategy could involve the coupling of a halogenated nicotinic acid ester with a pyrimidinyl boronic acid or a stannane derivative, followed by hydrolysis of the ester to yield the carboxylic acid.

Hypothetical Synthetic Workflow for 5-(Pyrimidin-2-yl)nicotinic acid

Below is a conceptual workflow for the synthesis of the target compound, which is a common strategy for the synthesis of bi-heterocyclic compounds.





Hypothetical Synthesis of 5-(Pyrimidin-2-yl)nicotinic acid

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Caption: A potential synthetic route to **5-(Pyrimidin-2-yl)nicotinic acid**.

Biological Activity and Signaling Pathways

While specific biological data for **5-(Pyrimidin-2-yl)nicotinic acid** is not publicly available, nicotinic acid and its derivatives are known to have a range of biological activities. Nicotinic







acid (Vitamin B3) is a well-known lipid-lowering agent that acts through the GPR109A receptor. Derivatives of nicotinic acid have been investigated for various therapeutic areas, including oncology, inflammation, and neurodegenerative diseases.[2][3]

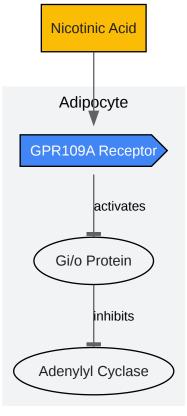
The biological effects of nicotinic acid are often mediated through the GPR109A receptor, which is expressed in adipocytes and immune cells.[4] Activation of this receptor leads to a decrease in lipolysis and modulation of inflammatory responses.

Nicotinic Acid Signaling Pathway

The following diagram illustrates the general signaling pathway of nicotinic acid, which could be relevant for its derivatives.



General Nicotinic Acid Signaling Pathway



↓ cAMP

↓ PKA Activity

↓ HSL Activity

↓ Lipolysis

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Caption: Simplified signaling cascade of nicotinic acid in an adipocyte.



Conclusion

While the specific compound **5-(Pyrimidin-2-yl)nicotinic acid** remains largely uncharacterized in publicly accessible scientific literature, this guide provides a framework for understanding its potential chemical nature and biological context based on its structural relationship to known nicotinic acid derivatives. The provided synthetic strategies and signaling pathway information for related compounds offer a starting point for researchers interested in the synthesis and evaluation of this and similar molecules. Further research is warranted to isolate, characterize, and evaluate the biological activity of **5-(Pyrimidin-2-yl)nicotinic acid** to unlock its potential therapeutic applications.

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- 2. mdpi.com [mdpi.com]
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- 4. Nicotinic acid inhibits progression of atherosclerosis in mice through its receptor GPR109A expressed by immune cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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